

An In-depth Technical Guide to the Reaction Mechanisms of S-phenyl Carbamothioates

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core reaction mechanisms involving **S-phenyl carbamothioate**s, a class of compounds pivotal in synthetic chemistry, particularly for their role as precursors to thiophenols. The primary focus is on the synthesis of **S-phenyl carbamothioates** via the thermal and catalyzed Newman-Kwart rearrangement (NKR) and their subsequent hydrolysis. This document details the underlying mechanisms, presents quantitative kinetic and yield data, and provides explicit experimental protocols for these key transformations. Visualizations of reaction pathways and experimental workflows are included to facilitate a deeper understanding of the molecular and procedural intricacies.

Introduction

S-phenyl carbamothioates are a subclass of thiocarbamates characterized by a sulfur atom bonded to a phenyl group and a carbonyl group. Their significance in organic synthesis stems primarily from their function as stable intermediates in the conversion of phenols to thiophenols. Thiophenols are crucial structural motifs in a vast array of pharmaceuticals, agrochemicals, and materials. The most common and elegant route to S-aryl thiocarbamates is the Newman-Kwart rearrangement, a robust intramolecular reaction. This guide will delve into the mechanistic details of the synthesis and subsequent reactions of **S-phenyl carbamothioate**s, providing researchers and drug development professionals with the foundational knowledge to effectively utilize this chemistry.



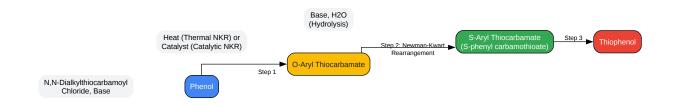
Synthesis of S-phenyl Carbamothioates: The Newman-Kwart Rearrangement

The Newman-Kwart rearrangement (NKR) is the cornerstone of S-aryl thiocarbamate synthesis. It involves the intramolecular 1,3-migration of an aryl group from the oxygen atom of an O-aryl thiocarbamate to the sulfur atom.[1]

The Overall Transformation

The synthesis of a thiophenol from a phenol via the NKR is a three-step process:

- Formation of the O-aryl thiocarbamate: A phenol is treated with a thiocarbamoyl chloride, such as N,N-dimethylthiocarbamoyl chloride, in the presence of a base.[2]
- Newman-Kwart Rearrangement: The resulting O-aryl thiocarbamate is heated, inducing the rearrangement to the corresponding S-aryl thiocarbamate.[1]
- Hydrolysis: The S-aryl thiocarbamate is hydrolyzed under basic conditions to yield the desired thiophenol.[2]



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References

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